

Basic characteristics of 3-Hydroxy-4-nitroanisole

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrophenol

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Technical Guide: 3-Hydroxy-4-nitroanisole

For: Researchers, Scientists, and Drug Development Professionals

Subject: Core Characteristics of 3-Hydroxy-4-nitroanisole (3-Methoxy-4-nitrophenol)

Introduction

3-Hydroxy-4-nitroanisole, systematically known as 3-Methoxy-4-nitrophenol, is an organic compound with the chemical formula $C_7H_7NO_4$. It belongs to the class of nitrophenols and is characterized by a benzene ring substituted with a hydroxyl group, a methoxy group, and a nitro group. This guide provides a summary of its fundamental chemical and physical properties, a detailed experimental protocol for its synthesis, and relevant safety information. The compound is primarily used as a synthetic intermediate in the production of various organic compounds, including pharmaceuticals and dyes.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

The core physico-chemical properties of 3-Hydroxy-4-nitroanisole are summarized in the table below. It is a yellow solid with low solubility in water but is soluble in many organic solvents.[\[3\]](#)

Property	Value	Source
Systematic Name	3-Methoxy-4-nitrophenol	[1]
Synonyms	3-Hydroxy-4-nitroanisole, 4-Nitro-3-methoxyphenol	[1]
CAS Number	16292-95-8	[1]
Molecular Formula	C ₇ H ₇ NO ₄	[1]
Molecular Weight	169.13 g/mol	[1]
Melting Point	144 °C	[3]
Boiling Point	356.2 °C (Predicted)	[3]
pKa	7.13 (Predicted)	[3]
Appearance	Yellow solid	[3]
Solubility	Low in water; Soluble in many organic solvents	[3]

Synthesis of 3-Hydroxy-4-nitroanisole

A common method for the synthesis of 3-Hydroxy-4-nitroanisole involves the nucleophilic aromatic substitution of a fluorinated precursor.

Experimental Protocol: Synthesis from 4-Fluoro-2-methoxy-1-nitrobenzene

This protocol is adapted from a known synthetic route.

Materials:

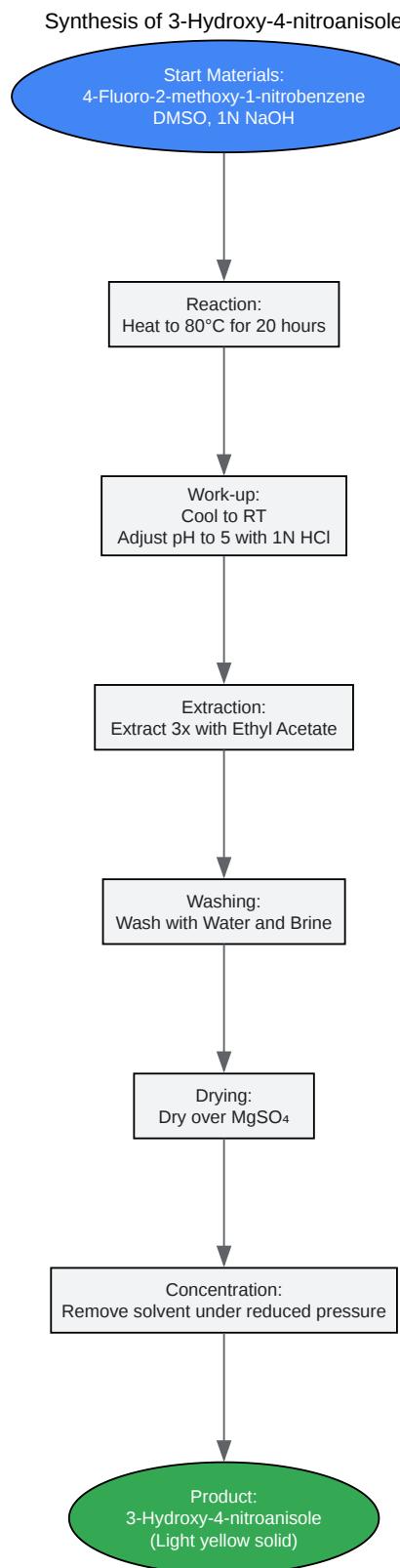
- 4-Fluoro-2-methoxy-1-nitrobenzene
- Dimethyl sulfoxide (DMSO)
- 1N Sodium hydroxide (NaOH) solution

- 1N Hydrochloric acid (HCl) solution
- Ethyl acetate
- Water
- Brine
- Magnesium sulfate ($MgSO_4$)

Procedure:

- A solution of 4-fluoro-2-methoxy-1-nitrobenzene (1 equivalent) in DMSO is prepared.
- An aqueous solution of 1N NaOH (2 equivalents) is added to the reaction mixture.
- The mixture is heated to 80°C and stirred for 20 hours.
- After cooling to room temperature, the pH of the solution is adjusted to 5 with a 1N HCl solution.
- The mixture is extracted three times with ethyl acetate.
- The combined organic extracts are washed sequentially with water and brine.
- The organic layer is dried over anhydrous $MgSO_4$.
- The solvent is removed under reduced pressure to yield 3-methoxy-4-nitrophenol as a light yellow solid.

Synthesis Workflow

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Caption: Workflow for the synthesis of 3-Hydroxy-4-nitroanisole.

Spectral Data

Experimental spectral data for 3-Hydroxy-4-nitroanisole is not readily available in public databases. Researchers should perform their own spectral analysis (NMR, IR, MS) for structural confirmation and characterization.

Safety and Handling

3-Hydroxy-4-nitroanisole is a chemical that should be handled with care in a laboratory setting. It is combustible, and its dust and vapor may form explosive mixtures.^[3] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.^[3] The compound should be stored in a closed container in a cool, dry place, away from ignition sources.^[3]

Hazard Statements:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye irritation
- May cause respiratory irritation

Applications

3-Hydroxy-4-nitroanisole serves as a valuable intermediate in organic synthesis.^[2] Its functional groups—hydroxyl, methoxy, and nitro—allow for a variety of chemical transformations, making it a precursor for the synthesis of more complex molecules, including dyes and pharmaceutical compounds.^[1]

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References

- 1. 3-Methoxy-4-nitrophenol | C7H7NO4 | CID 12900532 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-methoxy-4-nitrophenol | 16292-95-8 [chemicalbook.com]
- 3. chembk.com [chembk.com]
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